

2-Hydroxy-1-naphthylamine hydrochloride synonyms list

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Compound of Interest

Compound Name: 1-Hydroxy-2-naphthylammonium
chloride

Cat. No.: B7888964

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Introduction

2-Hydroxy-1-naphthylamine hydrochloride, a versatile aromatic compound, holds a significant position in synthetic organic chemistry and various industrial applications. This guide provides a comprehensive overview of its synonyms, chemical and physical properties, detailed synthesis protocols, applications in research and development, and stringent safety and handling procedures. The information herein is curated to support researchers, scientists, and professionals in the field of drug development in their understanding and utilization of this compound.

Part 1: Nomenclature and Synonyms

The unambiguous identification of chemical compounds is paramount in scientific research and communication. 2-Hydroxy-1-naphthylamine hydrochloride is known by a variety of names, which can often be a source of confusion. Below is a comprehensive list of its synonyms and identifiers.

Systematic and Common Names:

- 1-Amino-2-naphthol hydrochloride[1][2]
- 2-Naphthalenol, 1-amino-, hydrochloride (1:1)[1]
- 2-Naphthol, 1-amino-, hydrochloride[1]
- 1-Amino-2-naphthalenol hydrochloride[1]
- 2-Hydroxy-1-naphthylammonium chloride[1]
- 1-aminonaphthalen-2-ol hydrochloride[1]
- 1-AMINO-2-NAPHTHOL HCL[1]
- 1-amino-2-naphthol, HCl[1]
- 1-aminonaphthalen-2-ol;hydrochloride[1]
- 1-amino-2-naphthol-hydrochloride[1]
- 1-AMINO-2-HYDROXYNAPHTHALENE HYDROCHLORIDE
- 1-amino-2-naphthohydrochloride
- 1-Amino- β -naphthol hydrochloride

Registry Numbers and Identifiers:

- CAS Number: 1198-27-2[1]
- EC Number: 214-830-8[1]
- PubChem CID: 518469[1]
- MDL Number: MFCD00012561
- UNII: XM2LZU54OW[1]

Part 2: Physicochemical and Spectroscopic Properties

A thorough understanding of a compound's physical and chemical properties is fundamental to its application in research and synthesis.

Physicochemical Data

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₀ ClNO	[1]
Molecular Weight	195.64 g/mol	[1]
Appearance	White to light red solid crystalline powder	[3]
Melting Point	~250 °C (decomposes)	[4]
Boiling Point	336.8 °C at 760 mmHg (Predicted)	[4]
Solubility	Slightly soluble in water.	[4]
Vapor Pressure	5.61E-05 mmHg at 25°C (Predicted)	[4]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of 2-Hydroxy-1-naphthylamine hydrochloride.

- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic peaks corresponding to the functional groups present in the molecule. Key absorptions include those for the O-H, N-H, C=C (aromatic), C-N, and C-O bonds.[5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H and ¹³C NMR data are available for this compound, providing detailed information about the hydrogen and carbon framework of the molecule.[2]

Part 3: Synthesis and Purification

The synthesis of 2-Hydroxy-1-naphthylamine hydrochloride is most practically achieved from β -naphthol through the formation of an azo compound, followed by reduction.^[1] The following protocol is a well-established method.

Experimental Protocol: Synthesis via Azo Dye Reduction

This procedure involves three main stages: diazotization of sulfanilic acid, coupling with β -naphthol to form the azo dye Orange II, and subsequent reduction to yield 1-amino-2-naphthol hydrochloride.^[1]

Step 1: Diazotization of Sulfanilic Acid

- In a suitable vessel, dissolve 105 g of sulfanilic acid dihydrate and 26.5 g of anhydrous sodium carbonate in 500 cc of water by heating and stirring.
- Cool the solution to 15°C in an ice bath.
- Add a solution of 37 g of sodium nitrite in 100 cc of water.
- Immediately pour the resulting solution into a mixture of 106 cc of concentrated hydrochloric acid and 600 g of ice.

Step 2: Coupling to Form Orange II

- Dissolve 72 g of β -naphthol in a warm solution of 110 g of sodium hydroxide in 600 cc of water.
- Cool this solution to approximately 5°C by adding 400 g of ice.
- Add the suspension of the diazonium salt from Step 1 to the β -naphthol solution.
- Stir the mixture well and allow it to stand for one hour. The azo dye, Orange II, will separate as a paste.

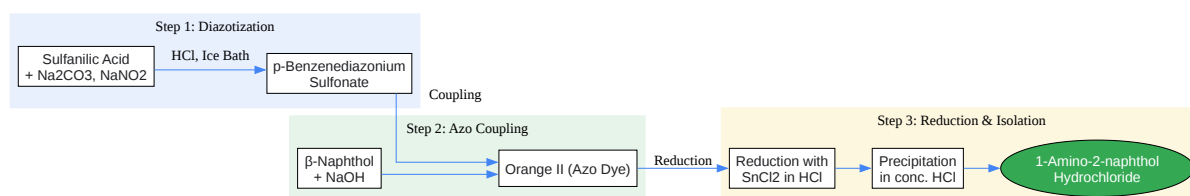
Step 3: Reduction to 1-Amino-2-naphthol Hydrochloride

- To the paste of Orange II, add a solution of 250 g of stannous chloride dihydrate in 500 cc of concentrated hydrochloric acid.
- Heat the mixture to 85–90°C with stirring for one hour.
- Filter the hot mixture through a Büchner funnel.
- Cool the filtrate to 35–40°C in an ice bath and filter again into 1.2 L of concentrated hydrochloric acid. The product, 1-amino-2-naphthol hydrochloride, will precipitate.
- Allow the mixture to stand for at least two hours with occasional agitation.
- Collect the precipitate on a Büchner funnel and wash with 20% hydrochloric acid and then with ether.
- Dry the product in the air. The expected yield is 180–200 g.[1]

Purification

For high-purity applications, recrystallization is recommended. Dissolve the crude product in a minimum volume of hot water containing a few drops of a stannous chloride solution in hydrochloric acid (to prevent oxidation). Filter the hot solution and add half its volume of concentrated hydrochloric acid. Upon cooling, the purified salt will crystallize.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of 1-Amino-2-naphthol hydrochloride.

Part 4: Applications in Research and Development

2-Hydroxy-1-naphthylamine hydrochloride and its parent compound, 1-amino-2-naphthol, are valuable intermediates and reagents in several areas of chemical research and development.

- **Dye and Pigment Synthesis:** This compound is a key precursor in the synthesis of various azo dyes.[5] The amino and hydroxyl groups on the naphthyl ring system provide sites for further chemical modification, allowing for the creation of a wide range of colors.
- **Synthesis of Photochromic Spirooxazines:** 1-Amino-2-naphthol undergoes condensation with methylene-substituted azaheterocycles in the presence of an oxidizing agent to produce photochromic spirooxazines.[4] These molecules are of interest for their ability to change color upon exposure to light.
- **Antimicrobial Research:** Derivatives of 1-aminoalkyl-2-naphthols have been synthesized and investigated for their antimicrobial properties.[6] Some of these compounds have shown potent activity against multidrug-resistant bacterial strains, highlighting their potential as scaffolds for the development of new antimicrobial agents.[6]
- **Heterogeneous Catalysis:** 1-Amino-2-naphthol-4-sulfonic acid functionalized graphene oxide has been employed as a heterogeneous nanocatalyst for the one-pot synthesis of tetraketone derivatives. This demonstrates the utility of functionalized aminonaphthols in developing novel catalytic systems.
- **Environmental Research:** 1-Amino-2-naphthol hydrochloride has been used in studies on the degradation of azo dyes, such as Acid Orange 7, in anaerobic assays.[4] This application is relevant to the bioremediation of industrial wastewater.

Part 5: Safety, Handling, and Disposal

Due to its potential hazards, strict safety protocols must be followed when handling 2-Hydroxy-1-naphthylamine hydrochloride.

Hazard Identification

This compound is classified with the following GHS hazard statements:

- H302: Harmful if swallowed[2]
- H312: Harmful in contact with skin[2]
- H315: Causes skin irritation[2]
- H319: Causes serious eye irritation
- H332: Harmful if inhaled
- H335: May cause respiratory irritation
- H351: Suspected of causing cancer

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield (EN 166).
- Skin Protection: Wear impervious protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: In case of insufficient ventilation or dust formation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid the formation of dust and aerosols. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. The compound is light and air-sensitive, so storage under an inert atmosphere is recommended.

First Aid Measures

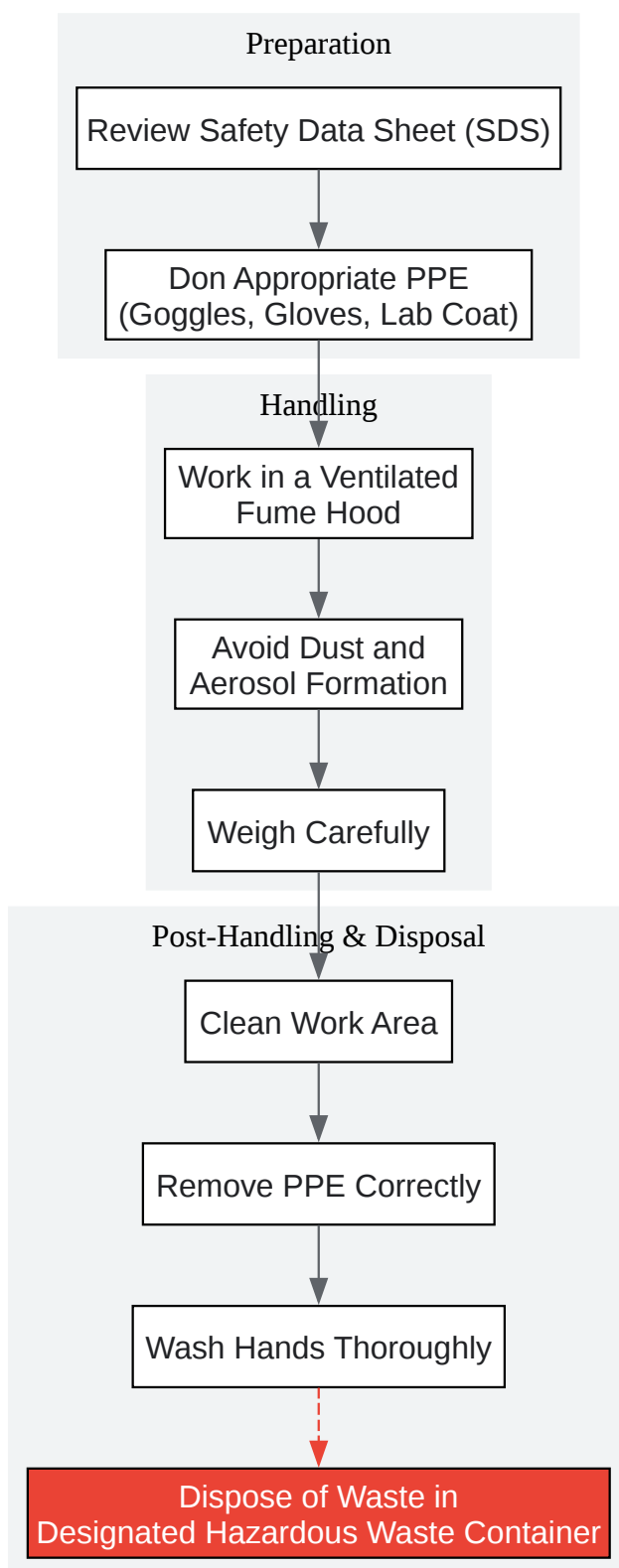
- If Swallowed: Rinse mouth and seek medical attention.
- If on Skin: Wash with plenty of soap and water. If irritation persists, seek medical advice.

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Seek medical attention if you feel unwell.

Disposal

Dispose of this compound and its container in accordance with local, regional, and national regulations. It should be treated as hazardous waste.

Safe Handling Workflow



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Caption: Recommended workflow for the safe handling of 2-Hydroxy-1-naphthylamine hydrochloride.

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